Application Notes and Protocols for AVE1231 in Patch Clamp Experiments

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Compound of Interest

Compound Name:	*AVE1231*
CAS No.:	*1031195-19-3*
Cat. No.:	*B1671009*

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Introduction

AVE1231 is a pharmacological agent investigated for its potential as an antiarrhythmic drug, particularly for the treatment of atrial fibrillation.[1] Its primary mechanism of action involves the blockade of specific potassium channels, which play a crucial role in the repolarization phase of the cardiac action potential. Understanding the electrophysiological effects of **AVE1231** at the cellular level is paramount for its development and application. Patch clamp electrophysiology is the gold-standard technique for elucidating the interaction of compounds like **AVE1231** with ion channels.[2][3][4]

These application notes provide a comprehensive overview and detailed protocols for utilizing **AVE1231** in patch clamp experiments to characterize its effects on various potassium currents and cellular excitability.

Mechanism of Action

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AVE1231 is a blocker of multiple potassium channels, with notable activity on Kv1.5 and TASK-1 channels.[1][5][6][7]

- Kv1.5 Inhibition: The Kv1.5 channel is the molecular correlate of the ultra-rapidly activating delayed rectifier potassium current (IKur), which is predominantly expressed in the human atria.[8] By inhibiting Kv1.5, **AVE1231** prolongs the action potential duration (APD) and the effective refractory period (ERP) in atrial myocytes.[1][9] This atrial-selective action is a key characteristic being explored for the management of atrial fibrillation with potentially minimal effects on ventricular repolarization.[1][10]

- TASK-1 Inhibition: **AVE1231** also exhibits inhibitory effects on the TASK-1 (KCNK3) channel, a member of the two-pore-domain potassium (K2P) channel family.[5][6][7][11][12] TASK-1 channels contribute to the background potassium current that helps stabilize the resting membrane potential. Inhibition of these channels can lead to membrane depolarization.[7]

The dual blockade of these channels underscores the importance of detailed electrophysiological characterization to understand the compound's full pharmacological profile.

Data Presentation: Quantitative Effects of **AVE1231**

The following table summarizes the reported quantitative data for **AVE1231** on various ion channels from patch clamp experiments.

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Cell Type/Channel	Current	Parameter	Value	Reference
CHO cells	hKv1.5	IC50	3.6 μM	[1]
CHO cells	hKv4.3 + KChIP2.2b	IC50	5.9 μM	[1]
Pig left atrial myocytes	Voltage-dependent outward current	IC50	1.1 μM	[1]
Pig left atrial myocytes	Carbachol-activated IKACh	IC50	8.4 μM	[1]
Rat saphenous artery smooth muscle	TASK-1 channels	Concentration for effect	1 μM	[5][7]

Note: Mild effects were observed on IKr, IKs, IKATP, ICa, and INa at a concentration of 10 μM. [1]

Experimental Protocols

This section provides detailed protocols for whole-cell patch clamp experiments to assess the effects of **AVE1231**.

Protocol 1: Voltage-Clamp Analysis of Kv1.5 Current Inhibition

Objective: To determine the concentration-dependent inhibition of Kv1.5 channels by **AVE1231**.

Cell Preparation:

- Use a stable cell line expressing human Kv1.5 channels (e.g., CHO or HEK-293 cells).
- Culture cells to 70-80% confluency on glass coverslips in appropriate media.
- Prior to recording, transfer a coverslip to the recording chamber on the microscope stage.

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Solutions:

- External Solution (in mM): 140 NaCl, 4 KCl, 2 CaCl2, 1 MgCl2, 10 HEPES, 10 Glucose. Adjust pH to 7.4 with NaOH.
- Internal Solution (in mM): 130 KCl, 1 MgCl2, 10 EGTA, 10 HEPES, 5 Mg-ATP, 0.4 Na-GTP. Adjust pH to 7.2 with KOH.
- **AVE1231** Stock Solution: Prepare a 10 mM stock solution of **AVE1231** in DMSO. Store at -20°C.[13] Dilute to final concentrations in the external solution on the day of the experiment. The final DMSO concentration should not exceed 0.1%.

Electrophysiological Recording:

- Pull borosilicate glass pipettes to a resistance of 2-5 MΩ when filled with the internal solution.
- Establish a whole-cell patch clamp configuration.[2][4]
- Hold the cell membrane potential at -80 mV.
- To elicit Kv1.5 currents, apply depolarizing voltage steps from -40 mV to +60 mV in 10 mV increments for 500 ms.
- Record baseline currents in the absence of **AVE1231**.
- Perfuse the recording chamber with increasing concentrations of **AVE1231** (e.g., 0.1, 0.3, 1, 3, 10, 30 µM). Allow 2-3 minutes for the drug to equilibrate at each concentration before recording.
- Record currents at each concentration using the same voltage protocol.

Data Analysis:

- Measure the peak outward current at a specific voltage step (e.g., +40 mV) for each **AVE1231** concentration.
- Normalize the current at each concentration to the baseline current.

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- Plot the normalized current as a function of the **AVE1231** concentration and fit the data with a Hill equation to determine the IC50 value.

Protocol 2: Current-Clamp Analysis of Action Potential Duration

Objective: To evaluate the effect of **AVE1231** on the action potential duration in atrial myocytes.

Cell Preparation:

- Isolate primary atrial myocytes from an appropriate animal model (e.g., pig, rabbit, or rodent).
- Allow the isolated cells to adhere to laminin-coated coverslips for a short period before recording.

Solutions:

- Use the same external and internal solutions as in Protocol 1, with the potential addition of specific channel blockers to isolate the effects on repolarizing K+ currents if necessary.

Electrophysiological Recording:

- Establish a whole-cell patch clamp configuration in current-clamp mode.[2]
- Record the resting membrane potential.
- Inject short (2-5 ms) suprathreshold depolarizing current pulses to elicit action potentials.
- Record baseline action potentials at a steady-state pacing frequency (e.g., 1 Hz).
- Perfuse the chamber with a physiologically relevant concentration of **AVE1231** (e.g., 1-10 µM).
- After drug equilibration, record action potentials using the same stimulation protocol.

Data Analysis:

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- Measure the action potential duration at 50% and 90% repolarization (APD50 and APD90).
- Compare the APD50 and APD90 values before and after the application of **AVE1231**.
- Statistically analyze the changes in APD to determine the significance of the drug's effect.

Visualizations

Signaling Pathway and Mechanism of Action

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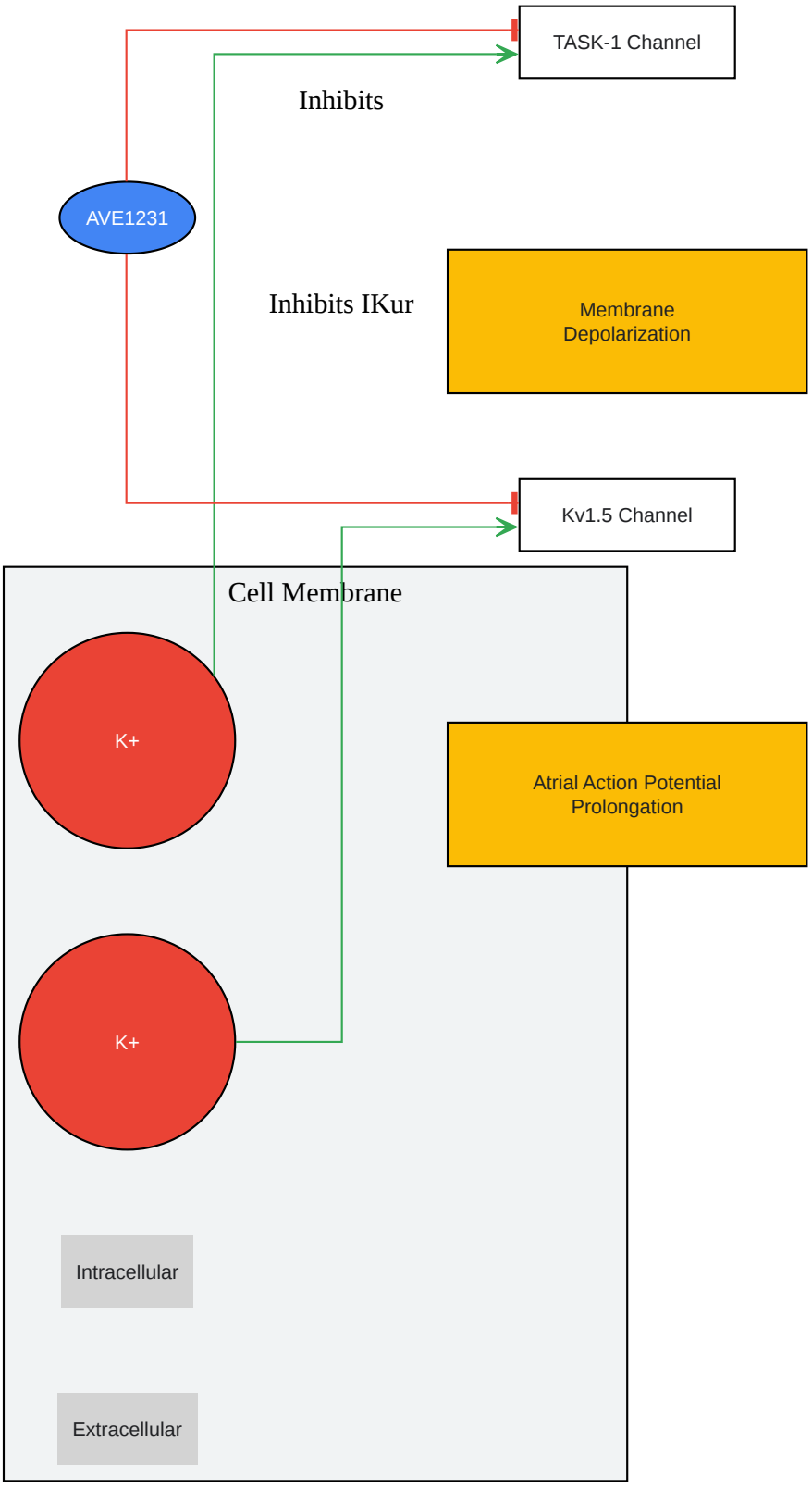

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Caption: Mechanism of action of **AVE1231**.

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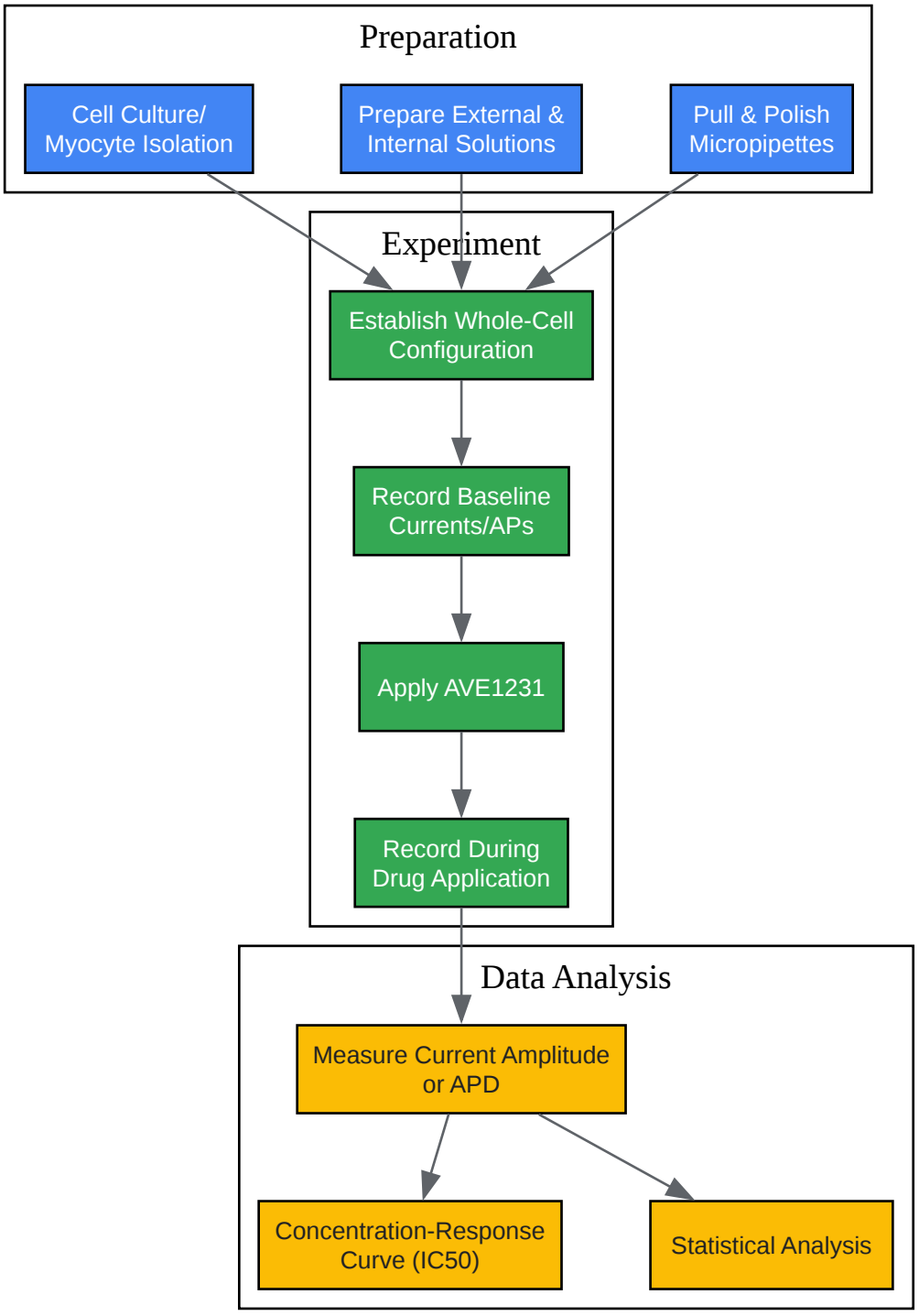
Experimental Workflow for Patch Clamp Analysis



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Caption: Experimental workflow for evaluating **AVE1231**.

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